

# "tert-Butyl (S)-(-)-lactate molecular weight and formula"

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## Compound of Interest

Compound Name: **tert-Butyl (S)-(-)-lactate**

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An In-depth Technical Guide to **tert-Butyl (S)-(-)-lactate**: Molecular Weight and Formula

For researchers, scientists, and professionals in drug development, precise and readily available data on chemical compounds is paramount. This document provides core molecular information for **tert-Butyl (S)-(-)-lactate**.

## Chemical Identity

**tert-Butyl (S)-(-)-lactate** is a chiral ester of lactic acid.<sup>[1]</sup> It serves as a versatile intermediate in the synthesis of optically active compounds.<sup>[1]</sup>

## Molecular Data

The fundamental molecular properties of **tert-Butyl (S)-(-)-lactate** are summarized in the table below. These values are calculated based on the atomic weights of the constituent elements and the compound's empirical formula.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>3</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	146.18 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Structural Information

The structural representation of **tert-Butyl (S)-(-)-lactate** provides a clear visualization of its atomic arrangement and functional groups.

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## References

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